Cytotoxicity Profile & Comparative Analysis: 4-oxo-1-(4-pyridinyl)cyclohexanecarbonitrile

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Compound of Interest

Compound Name:	*4-Oxo-1-(4-pyridinyl)cyclohexanecarbonitrile*
CAS No.:	*1240620-56-7*
Cat. No.:	*B580969*

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Executive Summary & Compound Identity

4-oxo-1-(4-pyridinyl)cyclohexanecarbonitrile (CAS: 1240620-56-7) is a specialized pharmacophore scaffold used primarily as a key intermediate in the synthesis of kinase inhibitors (e.g., ROCK, JAK inhibitors) and neuroprotective agents.[1] Its structure—combining a polar pyridine ring with a rigid cyclohexanone core and a reactive nitrile group—makes it a versatile building block for enhancing drug solubility and target selectivity compared to its lipophilic phenyl analogs.

This guide provides a comparative safety analysis of this compound against its structural analog, 1-(4-fluorophenyl)-4-oxocyclohexanecarbonitrile, and outlines a validated experimental framework for assessing its cytotoxicity during the lead optimization phase.

Chemical Identity

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Property	Subject Compound	Comparator (Phenyl Analog)
Name	4-oxo-1-(4-pyridinyl)cyclohexanecarbonitrile	1-(4-fluorophenyl)-4-oxocyclohexanecarbonitrile
CAS	1240620-56-7	56326-98-8
Structure	Pyridine-substituted Cyclohexanone	Fluorophenyl-substituted Cyclohexanone
Role	Kinase Inhibitor Intermediate	Levocabastine Intermediate
MW	200.24 g/mol	217.24 g/mol
Primary Hazard	Acute Tox. 4 (Oral), Irritant	Acute Tox. 4 (Oral/Dermal/Inhal), Irritant

Comparative Cytotoxicity & Safety Analysis

In the absence of public clinical IC50 data for this specific intermediate, safety is evaluated based on GHS Hazard Classifications and Structure-Activity Relationship (SAR) toxicology. The pyridine moiety introduces distinct metabolic profiles compared to the phenyl analog.

Toxicity Profile Comparison

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Metric	4-oxo-1-(4-pyridinyl)- (Subject)	1-(4-fluorophenyl)- (Comparator)	Interpretation
Acute Oral Toxicity	Category 4 (Harmful)	Category 4 (Harmful)	Both compounds exhibit similar baseline acute toxicity. Handling requires standard PPE.
Dermal Toxicity	Data Limited	Category 4 (Harmful)	The phenyl analog has documented dermal risks; the pyridine analog should be treated with equal caution due to similar lipophilicity.
Metabolic Liability	High (Pyridine Nitrogen)	Low (Fluorophenyl)	The pyridine ring is a "structural alert" for CYP450 inhibition and N-oxidation, potentially leading to higher cellular stress in hepatocyte assays (e.g., HepG2).
Solubility (LogP)	Lower (More Polar)	Higher (More Lipophilic)	The pyridine analog is more water-soluble, potentially reducing non-specific membrane disruption compared to the lipophilic phenyl analog.

Mechanistic Insights

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- Pyridine Moiety: The nitrogen atom in the pyridine ring (Subject) can act as a hydrogen bond acceptor, increasing solubility. However, unhindered pyridines can bind to the heme iron of CYP450 enzymes, causing metabolic inhibition. In cytotoxicity assays, this may manifest as lower cell viability in metabolically active cells (HepG2) compared to inert cells (CHO/HEK293).

- Nitrile Group: Both compounds possess a nitrile group. While generally stable, metabolic processing can theoretically release cyanide ions, though this is rare in this specific scaffold. The primary toxicity concern is the electrophilic nature of the cyclohexanone ketone, which can form Schiff bases with cellular proteins.

Experimental Protocol: Cytotoxicity Assessment

For researchers introducing this intermediate into a drug discovery pipeline, the following Multiplexed Cytotoxicity Protocol is the gold standard for generating valid IC50 data. This protocol distinguishes between metabolic impairment (early toxicity) and membrane integrity loss (late necrosis).

Workflow Diagram

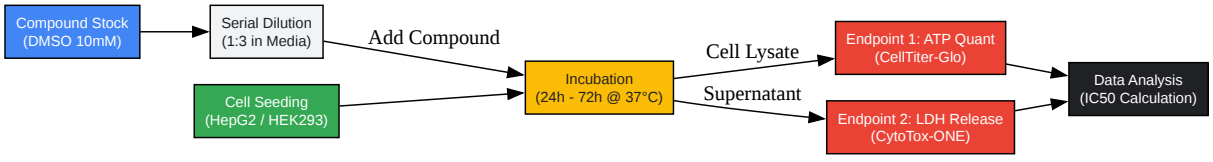

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Figure 1: Multiplexed assay workflow for distinguishing metabolic inhibition (ATP) from necrosis (LDH).

Detailed Methodology

1. Cell Preparation:

- Cell Lines: Use HepG2 (metabolic competence) and HEK293 (general toxicity).

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- Seeding: Seed cells at 5,000 cells/well in 96-well black-walled plates. Incubate for 24h to allow attachment.

2. Compound Treatment:

- Preparation: Dissolve **4-oxo-1-(4-pyridinyl)cyclohexanecarbonitrile** in DMSO to 10 mM.
- Dosing: Prepare an 8-point serial dilution (1:3) starting at 100 µM. Final DMSO concentration must be <0.5%.
- Controls:
  - Negative: 0.5% DMSO vehicle.
  - Positive: Doxorubicin (10 µM) or Staurosporine.

3. Multiplexed Readout:

- Step A (Membrane Integrity): After 48h, transfer 50 µL of supernatant to a new plate. Add LDH reagent (lactate dehydrogenase substrate). Incubate 10 min. Read Fluorescence (Ex/Em 560/590 nm).
- Step B (Cell Viability): Add ATP detection reagent (e.g., CellTiter-Glo) directly to the remaining cells. Shake for 2 min. Read Luminescence.

4. Data Analysis:

- Normalize data to Vehicle Control (100%) and Positive Control (0%).
- Fit curves using a 4-parameter logistic model to determine

  .
- Interpretation:
  - : Highly Cytotoxic (Flag for structural modification).
  - : Moderate Toxicity (Acceptable for intermediates, monitor for final drug).

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- : Low Toxicity (Safe profile).

References

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Sources

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